

# Personal protective equipment for handling 1-Bromoheptane-d7

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## Compound of Interest

Compound Name: 1-Bromoheptane-d7

Cat. No.: B15138811

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## Essential Safety and Handling Guide for 1-Bromoheptane-d7

This guide provides crucial safety protocols and logistical information for the handling and disposal of **1-Bromoheptane-d7** in a laboratory setting. The procedures outlined are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and mitigating risks associated with this chemical.

## Hazard Identification and Key Properties

**1-Bromoheptane-d7** is a deuterated form of 1-bromoheptane. While specific data for the deuterated compound is limited, its chemical properties and hazards are considered analogous to its non-deuterated counterpart. 1-Bromoheptane is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> It is also harmful if inhaled.<sup>[1][4]</sup>

### Summary of Physical and Chemical Properties

Property	Value	References
CAS Number	1219802-55-7 (for 1-Bromoheptane-d7)	[5]
Molecular Formula	C <sub>7</sub> D <sub>7</sub> H <sub>8</sub> Br (representative for a d7 variant)	
Molecular Weight	~186.14 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[3][4][6]
Boiling Point	180 °C (356 °F)	[7][8][9]
Melting Point	-58 °C (-72.4 °F)	[4][7][8][9]
Flash Point	60 °C (140 °F)	[4][8][9]
Density	1.14 g/mL at 25 °C	[4][8]
Vapor Density	6.18 (air = 1)	[8]
Solubility	Insoluble in water; soluble in organic solvents	[4][6]

## Operational and Disposal Plan

A systematic approach is essential when working with **1-Bromoheptane-d7**. The following procedural guidance covers personal protective equipment, handling protocols, and waste disposal.

### Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times to prevent exposure.[4]

- **Eye and Face Protection:** Wear tightly fitting chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[1][2] For tasks with a higher splash risk, use a face shield in addition to goggles.[10]
- **Skin Protection:**

- Gloves: Handle with compatible chemical-resistant gloves (e.g., Viton, or double-glove with nitrile rubber), inspected for integrity before each use.<sup>[10]</sup><sup>[11]</sup> Always consult the glove manufacturer's compatibility chart for breakthrough times.<sup>[11]</sup> Dispose of contaminated gloves promptly and properly.<sup>[10]</sup>
- Protective Clothing: Wear a flame-retardant lab coat, long pants, and closed-toe shoes.<sup>[2]</sup><sup>[10]</sup> For larger quantities, impervious and antistatic clothing is recommended.<sup>[10]</sup>
- Respiratory Protection: All handling should occur in a certified chemical fume hood to maintain low airborne levels.<sup>[2]</sup> If a fume hood is not available or if irritation symptoms occur, a full-face respirator with appropriate cartridges (e.g., Type ABEK for organic vapors) or a supplied-air respirator is necessary.<sup>[1]</sup><sup>[10]</sup>

## Safe Handling Protocol (Operational Plan)

Adherence to these steps ensures safe handling during laboratory procedures.

- Preparation:
  - Ensure a certified chemical fume hood is operational.<sup>[2]</sup>
  - Keep an eyewash station and safety shower accessible.<sup>[2]</sup>
  - Remove all potential ignition sources (e.g., open flames, hot plates, spark-producing equipment) from the work area.<sup>[2]</sup><sup>[10]</sup>
  - Assemble all necessary PPE and handling equipment.
- Chemical Handling:
  - Ground and bond containers when transferring the liquid to prevent static electricity buildup.<sup>[2]</sup> Use spark-proof tools for all operations.<sup>[2]</sup>
  - Avoid inhaling vapors and direct contact with skin and eyes.<sup>[2]</sup>
  - Keep the container tightly closed when not in use.<sup>[2]</sup><sup>[10]</sup>
- Storage:

- Store in a cool, dry, and well-ventilated area designated for flammable liquids.[\[2\]](#)[\[4\]](#)
- Keep containers tightly sealed and upright.[\[10\]](#)
- Store away from incompatible substances such as strong oxidizing agents and strong bases.[\[2\]](#)[\[4\]](#)

## Disposal Plan

**1-Bromoheptane-d7** is a halogenated hydrocarbon and must be disposed of as hazardous waste.[\[12\]](#)[\[13\]](#)

- Waste Segregation:
  - Do not dispose of this chemical down the drain.[\[11\]](#)[\[14\]](#)
  - Collect all waste containing **1-Bromoheptane-d7**, including contaminated materials (e.g., pipette tips, absorbent pads), in a designated, clearly labeled waste container for "Halogenated Organic Wastes".[\[13\]](#)[\[14\]](#)
- Container Management:
  - Use a compatible, leak-proof container, keeping it closed except when adding waste.[\[11\]](#)[\[14\]](#)
  - Affix a hazardous waste tag to the container as soon as the first waste is added.[\[15\]](#)
- Final Disposal:
  - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
  - Arrange for pickup by a certified chemical waste disposal service.

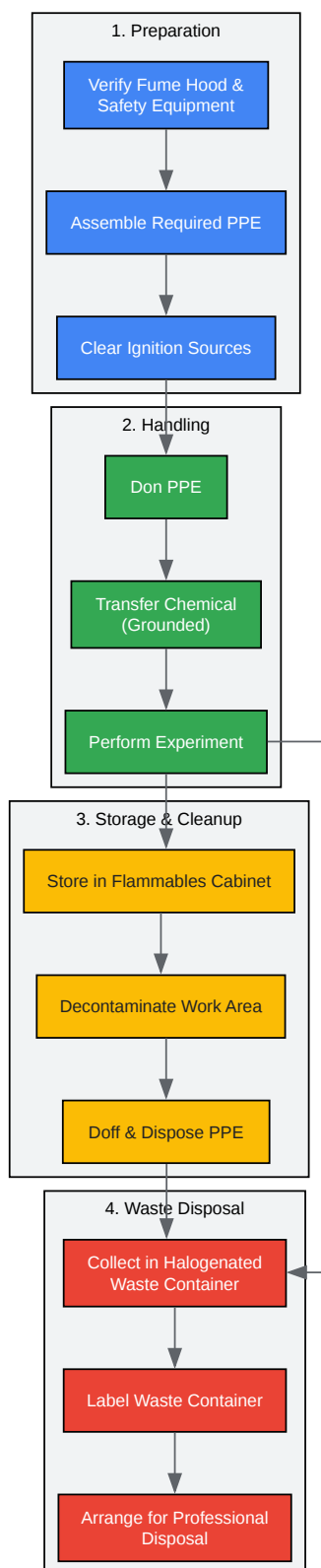
## Emergency Procedures

- Spills:
  - For small spills, absorb the liquid with an inert material like vermiculite, sand, or earth.[\[2\]](#)

- Collect the absorbed material using spark-proof tools and place it in a sealed container for disposal.[\[2\]](#) Ventilate the area well.
- For large spills, evacuate the area immediately and contact emergency services.[\[14\]](#)
- First Aid:
  - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[\[2\]](#)[\[10\]](#)
  - Skin Contact: Immediately remove contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes.[\[2\]](#) Seek medical advice.[\[10\]](#)
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
  - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)[\[10\]](#)

## Workflow for Safe Handling of 1-Bromoheptane-d7

The following diagram illustrates the logical workflow for safely managing **1-Bromoheptane-d7** from initial preparation through to final waste disposal.



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## References

- 1. 1-Bromoheptane SDS, 629-04-9 Safety Data Sheets - ECHEMI [echemi.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. Page loading... [wap.guidechem.com]
- 4. nbinnno.com [nbinnno.com]
- 5. Page loading... [guidechem.com]
- 6. Page loading... [wap.guidechem.com]
- 7. nbinnno.com [nbinnno.com]
- 8. 1-Bromoheptane 99 629-04-9 [sigmaaldrich.com]
- 9. fishersci.com [fishersci.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 12. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 13. bucknell.edu [bucknell.edu]
- 14. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 15. campusoperations.temple.edu [campusoperations.temple.edu]
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